

Undecyl Acrylate: A Comprehensive Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: Undecyl acrylate

CAS No.: 20690-61-3

Cat. No.: B1607107

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This guide provides an in-depth exploration of **undecyl acrylate**, a versatile monomer increasingly recognized for its potential in the development of novel materials for drug delivery and other advanced scientific applications. We will delve into its fundamental properties, synthesis, polymerization, and key applications, with a focus on the practical insights required by researchers and professionals in the field.

Core Molecular and Physical Properties

Undecyl acrylate is an ester of acrylic acid and undecyl alcohol. Its long alkyl chain imparts significant hydrophobicity, a key characteristic influencing its solubility, reactivity, and the properties of its corresponding polymer.

Molecular Identity

- Molecular Formula: $C_{14}H_{26}O_2$ [1]
- Molecular Weight: 226.35 g/mol [1]
- IUPAC Name: undecyl prop-2-enoate [1]

- CAS Number: 20690-61-3[1]

Physicochemical Data

A summary of the key physicochemical properties of **undecyl acrylate** is presented in the table below. These properties are crucial for designing and predicting its behavior in various experimental settings.

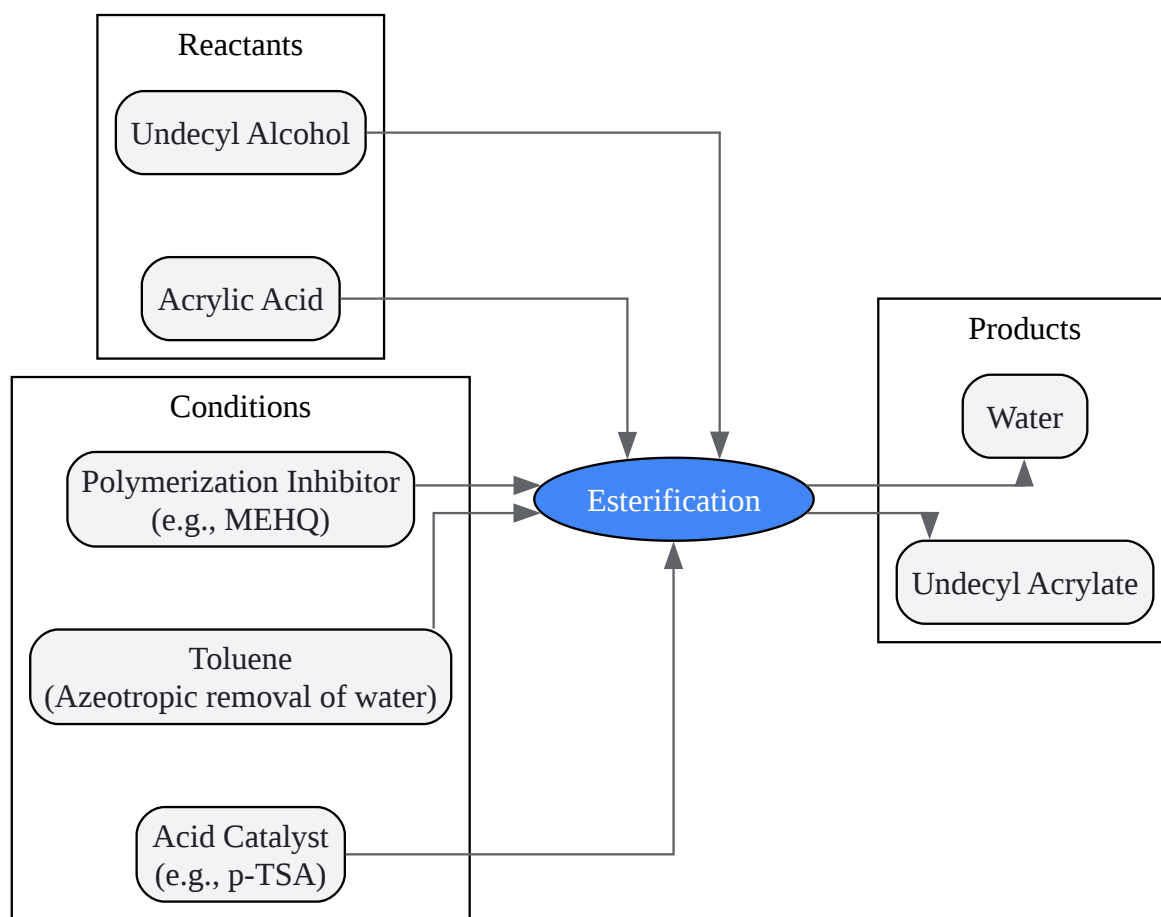
Property	Value	Source
Molecular Formula	C ₁₄ H ₂₆ O ₂	[1]
Molecular Weight	226.35 g/mol	[1]
Boiling Point	288.8 ± 9.0 °C (Predicted)	[2]
Density	0.876 ± 0.06 g/cm ³ (Predicted)	[2]
LogP	5.6	[1]

Synthesis of Undecyl Acrylate

The synthesis of **undecyl acrylate** is typically achieved through the esterification of acrylic acid with undecyl alcohol or via transesterification of a simpler alkyl acrylate, such as methyl or ethyl acrylate. The choice of method often depends on the desired scale, purity requirements, and available resources.

Direct Esterification

Direct esterification involves the reaction of acrylic acid with undecyl alcohol in the presence of an acid catalyst. To drive the reaction to completion, the water formed as a byproduct is typically removed.



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Caption: Direct Esterification of **Undecyl Acrylate**.

Experimental Protocol: Direct Esterification

- Apparatus Setup: A round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, a reflux condenser, and a thermometer is assembled.
- Charging Reactants: The flask is charged with undecyl alcohol (1.0 eq), acrylic acid (1.2 eq), a catalytic amount of p-toluenesulfonic acid (p-TSA, ~0.02 eq), and a polymerization inhibitor such as monomethyl ether hydroquinone (MEHQ, ~200 ppm). Toluene is added as the solvent to facilitate azeotropic removal of water.

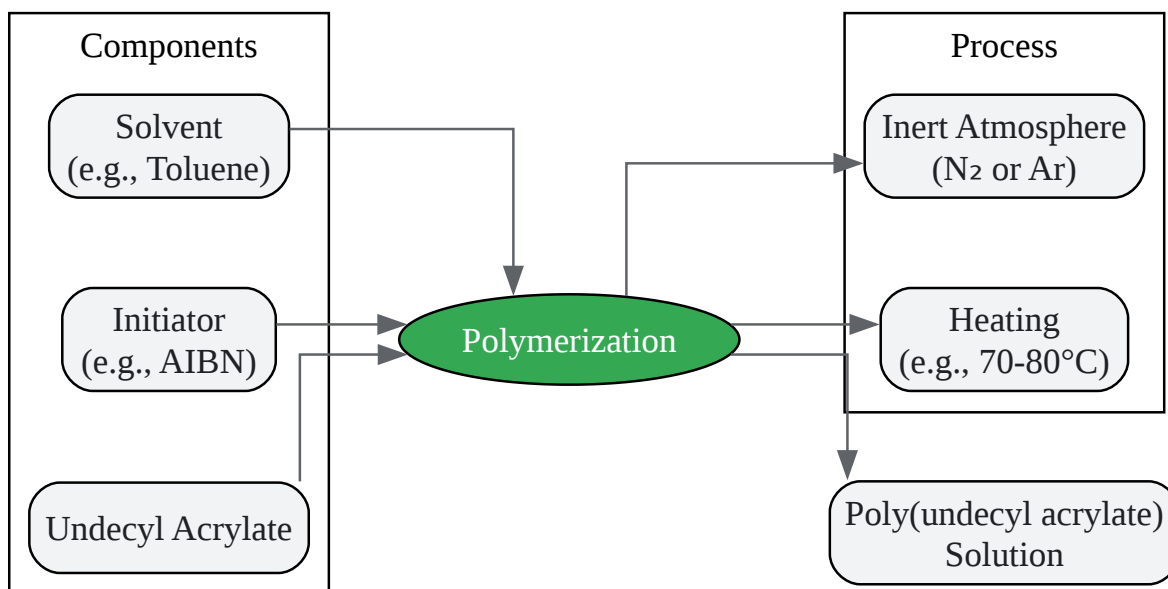
- **Reaction:** The mixture is heated to reflux. The water produced during the reaction is collected in the Dean-Stark trap.
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The acidic catalyst is neutralized with a mild base (e.g., sodium bicarbonate solution). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **undecyl acrylate**.

Polymerization of Undecyl Acrylate

The vinyl group of **undecyl acrylate** allows it to undergo polymerization, most commonly via free-radical mechanisms, to form poly(**undecyl acrylate**). The long, hydrophobic undecyl side chains of this polymer significantly influence its properties, making it a soft, low-glass-transition-temperature material.

Free-Radical Polymerization

Solution polymerization is a common laboratory-scale method for synthesizing poly(**undecyl acrylate**).



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Caption: Solution Free-Radical Polymerization of **Undecyl Acrylate**.

Experimental Protocol: Solution Polymerization

- Preparation: **Undecyl acrylate** is purified to remove the inhibitor. The solvent (e.g., toluene) is dried and deoxygenated.
- Reaction Setup: A Schlenk flask is equipped with a magnetic stirrer and connected to a nitrogen or argon line.
- Charging Reagents: The flask is charged with the purified **undecyl acrylate** and the solvent. The solution is purged with an inert gas for 30 minutes.
- Initiation: The free-radical initiator, such as azobisisobutyronitrile (AIBN), is added. The reaction mixture is then heated to the appropriate temperature (typically 70-80°C for AIBN).
- Polymerization: The reaction is allowed to proceed for a set time, often several hours, under an inert atmosphere.

- **Termination and Isolation:** The polymerization is quenched by cooling the reaction mixture to room temperature. The polymer is isolated by precipitation in a non-solvent (e.g., cold methanol), followed by filtration and drying under vacuum.

Characterization

Thorough characterization of both the monomer and the resulting polymer is essential to ensure purity and to understand the material's properties.

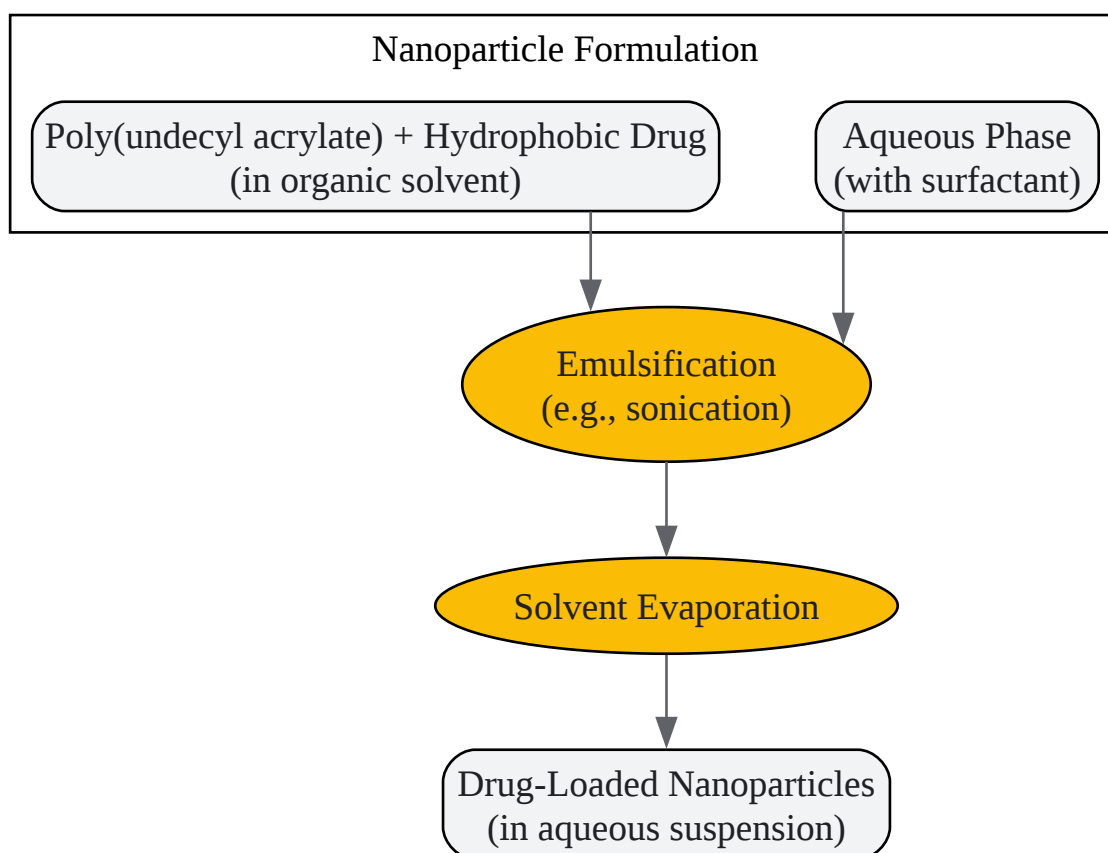
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure of **undecyl acrylate** and to determine the conversion of monomer to polymer.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the characteristic functional groups in **undecyl acrylate**, such as the C=O stretch of the ester and the C=C stretch of the vinyl group. The disappearance of the vinyl group peaks can be used to monitor polymerization.
- **Gel Permeation Chromatography (GPC):** GPC is employed to determine the molecular weight and molecular weight distribution (polydispersity index, PDI) of the synthesized poly(**undecyl acrylate**).

Applications in Drug Development

The hydrophobicity and biocompatibility of poly(**undecyl acrylate**) make it a promising material for various drug delivery applications. Its polymers can self-assemble into nanoparticles in aqueous environments, encapsulating hydrophobic drugs within their core.

Polymeric Nanoparticles for Hydrophobic Drug Delivery

Poly(**undecyl acrylate**) can be used to formulate nanoparticles for the delivery of poorly water-soluble drugs. These nanoparticles can enhance the bioavailability and therapeutic efficacy of encapsulated drugs.



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Caption: Formulation of Drug-Loaded Poly(**undecyl acrylate**) Nanoparticles.

Experimental Protocol: Nanoparticle Formulation via Emulsion-Solvent Evaporation

- Organic Phase Preparation: Poly(**undecyl acrylate**) and a model hydrophobic drug are dissolved in a water-immiscible organic solvent (e.g., ethyl acetate).
- Aqueous Phase Preparation: A surfactant (e.g., polyvinyl alcohol or Pluronic F68) is dissolved in deionized water.
- Emulsification: The organic phase is added to the aqueous phase under high-speed homogenization or sonication to form an oil-in-water emulsion.
- Solvent Evaporation: The organic solvent is removed from the emulsion by stirring at room temperature or under reduced pressure. This causes the polymer to precipitate, forming solid nanoparticles that encapsulate the drug.

- Purification: The resulting nanoparticle suspension is purified by centrifugation or dialysis to remove excess surfactant and unencapsulated drug.
- Characterization: The nanoparticles are characterized for their size, size distribution, zeta potential (surface charge), drug loading efficiency, and in vitro drug release profile.

Safety and Handling

Undecyl acrylate, like other acrylate monomers, requires careful handling to avoid potential health hazards.

- Hazards: Acrylates can be skin and eye irritants and may cause respiratory irritation.[3] They can also be sensitizers, leading to allergic reactions upon repeated exposure.[4]
- Precautions:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[3][5]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3][5]
 - Avoid inhalation of vapors and direct contact with skin and eyes.[3]
 - Store in a cool, dry, well-ventilated area, away from heat, sunlight, and sources of ignition.[4]
 - **Undecyl acrylate** is typically supplied with a polymerization inhibitor. Store under an air atmosphere as the inhibitor requires oxygen to be effective.

Conclusion

Undecyl acrylate is a valuable monomer for the synthesis of soft, hydrophobic polymers with significant potential in advanced applications, particularly in the field of drug delivery. A thorough understanding of its synthesis, polymerization, and physicochemical properties is crucial for its effective utilization in the development of novel and effective therapeutic systems. The protocols and data presented in this guide provide a solid foundation for researchers and scientists working with this promising chemical entity.

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